

In Vivo Neurotransmission Profile of 2-Aminoindan: A Comparative Analysis

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Compound of Interest

Compound Name: 2-Aminoindan

Cat. No.: B1194107

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **2-Aminoindan** (2-AI) and its effects on neurotransmission, juxtaposed with established monoamine-acting compounds: (+)-amphetamine, 3,4-methylenedioxymethamphetamine (MDMA), and methylphenidate. The information herein is intended to support research and drug development efforts by providing a clear overview of 2-AI's pharmacological profile, supported by available experimental data. While direct in vivo neurotransmission data for 2-AI is limited, its well-characterized in vitro profile provides a strong basis for predicting its effects.

Executive Summary

2-Aminoindan (2-AI) is a rigid analog of amphetamine that functions primarily as a selective releasing agent for norepinephrine (NE) and dopamine (DA).^{[1][2]} Its pharmacological profile, based on in vitro studies, suggests stimulant effects similar to (+)-amphetamine.^{[1][2]} In contrast to MDMA, 2-AI displays low potency at the serotonin transporter (SERT), indicating a reduced potential for serotonergic effects.^{[1][3]} This guide will delve into the available data, comparing 2-AI's predicted in vivo actions with the well-documented effects of classic psychostimulants.

Comparative Neurotransmitter Release Profiles

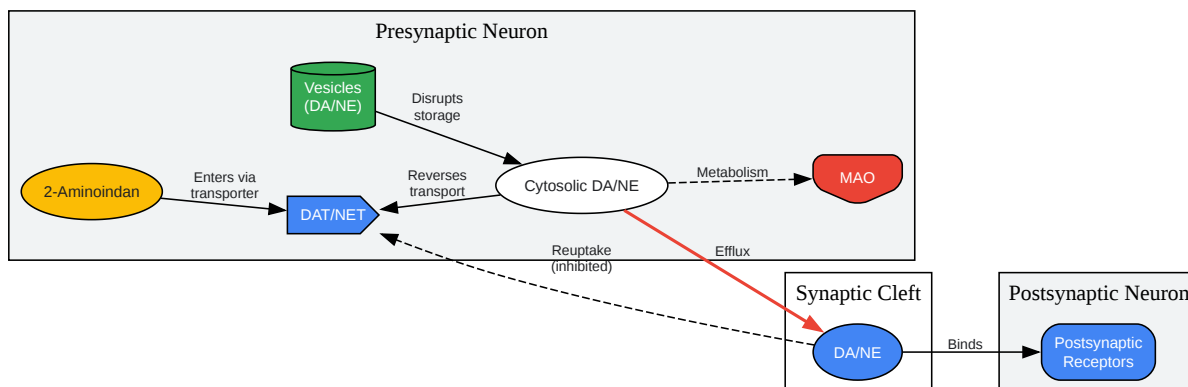
The following table summarizes the monoamine releasing and reuptake inhibition properties of 2-AI and comparator compounds. The data for 2-AI is derived from in vitro studies, which are

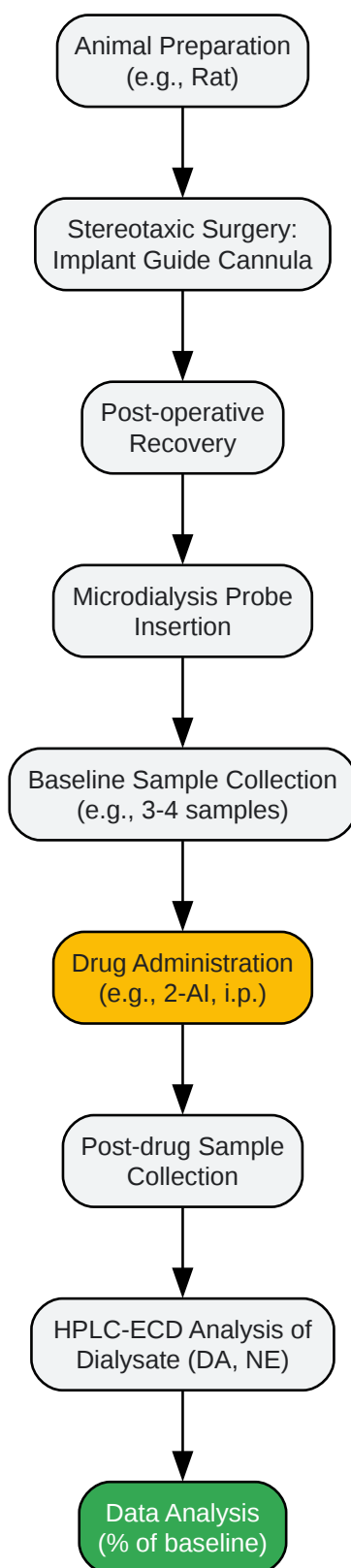
strong predictors of in vivo function. The data for the comparators is from a combination of in vitro and in vivo studies to provide a comprehensive comparison.

Compound	Primary Mechanism	Dopamine (DA) Release/Uptake Inhibition	Norepinephrine (NE) Release/Uptake Inhibition	Serotonin (5-HT) Release/Uptake Inhibition	Predicted/Observed Behavioral Effects
2-Aminoindan (2-AI)	Releasing Agent[1]	Potent Releaser (Substrate for DAT)[1][2]	Potent Releaser (Substrate for NET)[1][2]	Low Potency at SERT[1][3]	Stimulant-like, similar to (+)-amphetamine [1][2]
(+)-Amphetamine	Releasing Agent[4]	Potent Releaser[2][3]	Potent Releaser	Moderate Releaser	Psychostimulant, locomotor activation[5]
MDMA	Releasing Agent[4][6]	Potent Releaser[6][7]	Potent Releaser[6]	Very Potent Releaser[6][8]	Entactogen, mild stimulant[9]
Methylphenidate	Reuptake Inhibitor[4][10]	Potent DAT Blocker[10][11]	Potent NET Blocker[10][11]	Weak SERT Blocker	Psychostimulant, attention-enhancing[4][10]

Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and a typical experimental approach for studying these compounds, the following diagrams are provided.





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